

# Personal protective equipment for handling 1-Ethyl-4-(methoxycarbonyl)pyridinium iodide

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## Compound of Interest

	1-Ethyl-4-(methoxycarbonyl)pyridinium iodide
Compound Name:	
Cat. No.:	B075279

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## Essential Safety and Handling Guide for 1-Ethyl-4-(methoxycarbonyl)pyridinium iodide

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **1-Ethyl-4-(methoxycarbonyl)pyridinium iodide**, tailored for research and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

## Hazard Identification and Summary

**1-Ethyl-4-(methoxycarbonyl)pyridinium iodide** is classified as a hazardous substance. According to safety data sheets, it causes skin irritation (H315) and serious eye irritation (H319).<sup>[1][2]</sup> Some sources also indicate that it may cause respiratory irritation (H335).<sup>[2]</sup> The compound is also noted to be hygroscopic, meaning it can absorb moisture from the air.<sup>[2]</sup> Therefore, proper personal protective equipment and handling procedures are mandatory.

## Quantitative Data Summary

The following table summarizes the key quantitative and identifying information for **1-Ethyl-4-(methoxycarbonyl)pyridinium iodide**.

Property	Value	Source(s)
CAS Number	1199-65-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>12</sub> INO <sub>2</sub>	<a href="#">[3]</a>
Molecular Weight	293.10 g/mol	<a href="#">[3]</a>
Melting Point	114-116 °C	<a href="#">[2]</a>
GHS Hazard Codes	H315, H319, H335	<a href="#">[1]</a> <a href="#">[2]</a>
GHS Pictogram	GHS07 (Exclamation Mark)	<a href="#">[4]</a>
Signal Word	Warning	<a href="#">[1]</a> <a href="#">[2]</a>

## Operational Plan: Step-by-Step Handling Protocol

This section details the procedural workflow for the safe handling of **1-Ethyl-4-(methoxycarbonyl)pyridinium iodide** from receipt to disposal.

### Engineering Controls and Preparation

- Ventilation: Always handle this compound in a well-ventilated area.[\[5\]](#) All weighing and transfer operations involving the solid powder must be conducted inside a certified chemical fume hood to control dust and vapors.[\[4\]](#)
- Emergency Equipment: Before starting any work, verify that a safety shower and an emergency eyewash station are accessible and unobstructed.[\[4\]](#)[\[6\]](#)
- Designated Area: Designate a specific area for handling the compound to contain potential spills and prevent cross-contamination.[\[4\]](#)

### Required Personal Protective Equipment (PPE)

Strict adherence to PPE requirements is essential to minimize exposure.[\[4\]](#)

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with approved standards to protect against splashes and airborne particles.[\[1\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)

- Hand Protection: Chemical-resistant, impervious gloves (e.g., nitrile or neoprene) are mandatory to prevent skin contact.[4][5][6]
- Body Protection: A laboratory coat, long pants, and closed-toe shoes must be worn to minimize the risk of accidental skin exposure.[4][6] For situations with a risk of significant splashing, an apron or additional protective clothing may be necessary.[6][7]
- Respiratory Protection: If working outside a fume hood or if dust generation is significant, a NIOSH-approved N95 dust mask or a more advanced respirator should be used.[8]

## Step-by-Step Handling Procedure

- Donning PPE: Put on all required PPE as specified above before entering the designated handling area.
- Compound Transfer: When weighing or transferring the powder, use techniques that minimize dust generation, such as careful scooping rather than pouring.[8]
- Hygiene: After handling, wash hands and skin thoroughly with soap and water.[1][6][7] Do not eat, drink, or smoke in the work area.[6][7]
- Clothing: Promptly remove any clothing that becomes contaminated.[6][7] Contaminated clothing should be washed before reuse.[1]

## First Aid Measures

- Skin Contact: Immediately wash the affected area with plenty of water.[1] If skin irritation occurs, seek medical attention.[1]
- Eye Contact: Rinse eyes cautiously with plenty of water for several minutes.[1][2] If wearing contact lenses, remove them if it is easy to do so and continue rinsing.[1] If eye irritation persists, get medical advice.[1]
- Inhalation: Move the individual to fresh air and keep them comfortable for breathing.[1] Seek medical attention if you feel unwell.[1]
- Ingestion: Rinse the mouth with water and seek medical advice.[1] Do not induce vomiting. [4]

## Storage Requirements

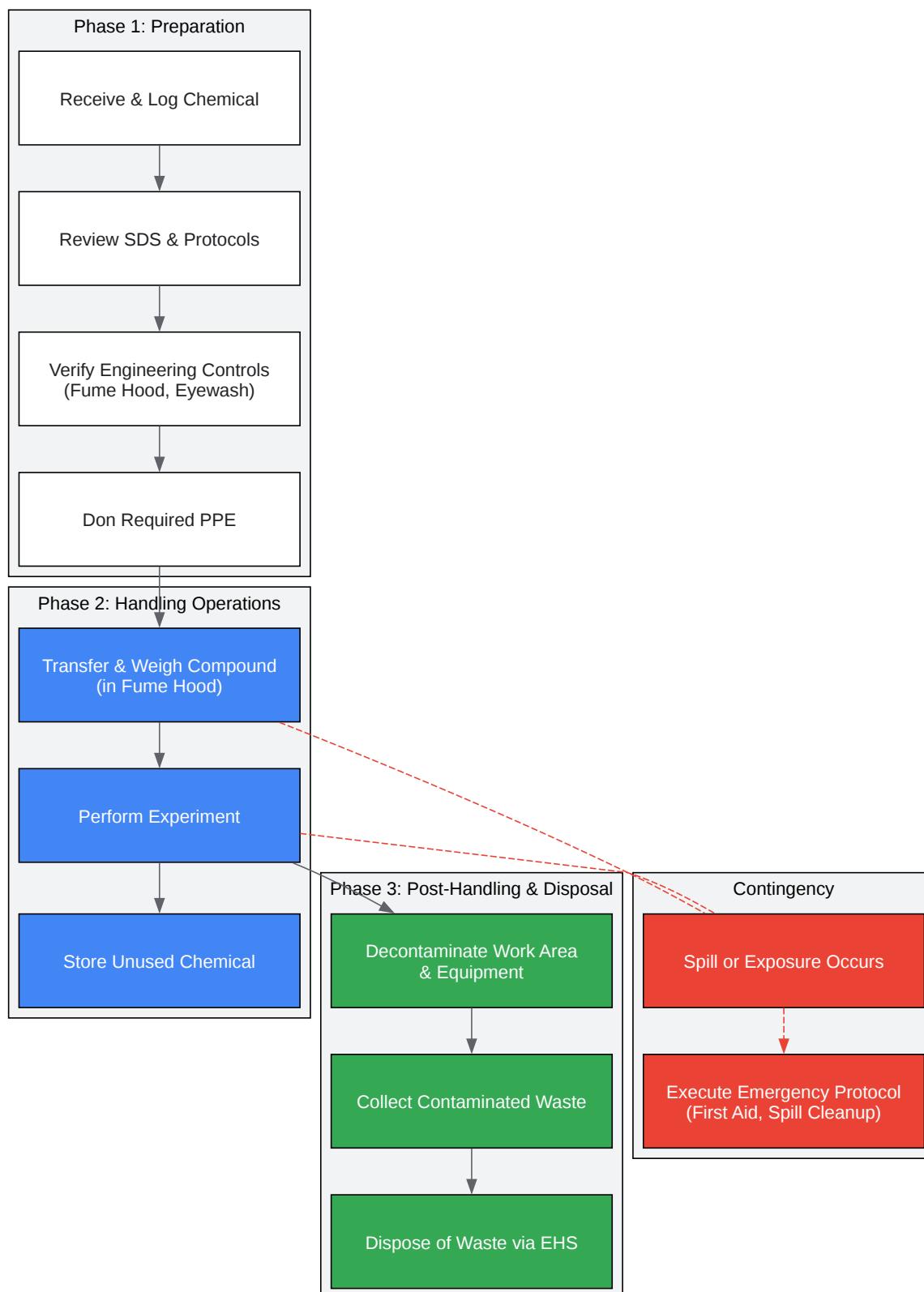
- Store the compound in a tightly closed container.[1]
- Keep the container in a cool, dark, and well-ventilated area.[1][5]
- Protect from moisture, as the material is hygroscopic.[1][2] Storing under an inert gas is recommended.[1]

## Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: All waste material, including unused compound and contaminated disposables (e.g., gloves, weighing paper, pipette tips), must be collected in a clearly labeled and sealed hazardous waste container.[4]
- Waste Treatment: Waste containing **1-Ethyl-4-(methoxycarbonyl)pyridinium iodide** should be treated as hazardous chemical waste. Do not dispose of it down the drain or in regular trash.[8]
- Institutional Protocols: Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.[4] All chemical waste must be disposed of in accordance with local, state, and federal regulations.

## Chemical Handling Workflow

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Caption: Workflow for handling **1-Ethyl-4-(methoxycarbonyl)pyridinium iodide**.

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